

Proper Disposal of Iopromide-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Iopromide-d3

Cat. No.: B564850

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **Iopromide-d3**, a deuterated analog of the X-ray contrast agent Iopromide. Adherence to these procedures is critical for minimizing environmental impact and maintaining regulatory compliance.

Iopromide-d3, while not classified as a hazardous chemical by the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard, is recognized as being very toxic to aquatic life with long-lasting effects.^[1] Therefore, it must not be disposed of down the drain or in regular trash. All disposal procedures should be in strict accordance with applicable regional, national, and local laws and regulations.^{[2][3]}

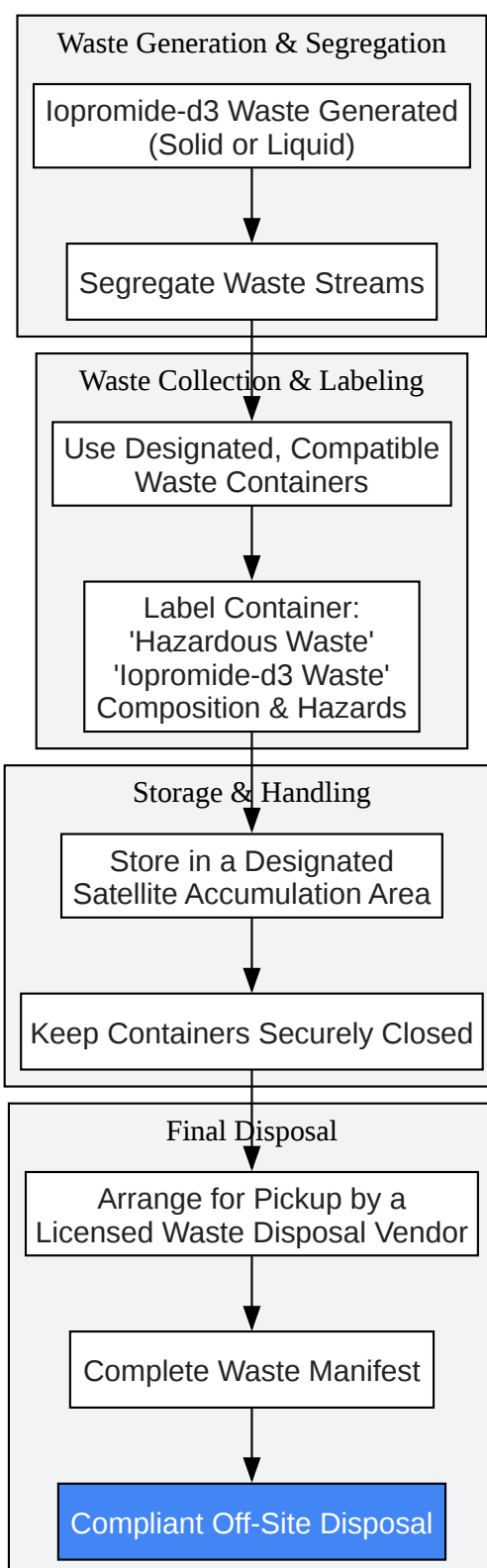
Key Data for Iopromide and Iopromide-d3

A summary of relevant quantitative data for Iopromide and its deuterated form is presented below for easy reference and comparison. This information is valuable for safety assessments and the proper handling of waste streams.

Property	Iopromide	Iopromide-d3
CAS Number	73334-07-3	1189947-73-6
Molecular Formula	C ₁₈ H ₂₄ I ₃ N ₃ O ₈	C ₁₈ H ₂₁ D ₃ I ₃ N ₃ O ₈
Molecular Weight	791.12 g/mol	794.13 g/mol
Aqueous Solubility	Freely soluble	Data not available
n-octanol/water Partition Coefficient (log K _{ow})	-2.35	Data not available
Ecotoxicity	No toxic effects detected at 10 g/L in short-term tests with bacteria, algae, crustaceans, and fish. ^[2]	Data not available

Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **Iopromide-d3** in a laboratory setting.



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Logical workflow for the disposal of **Iopromide-d3**.

Detailed Experimental Protocols

Below are step-by-step methodologies for the key stages of **lopromide-d3** disposal.

Waste Segregation and Collection

Objective: To safely segregate and collect different forms of **lopromide-d3** waste to prevent accidental mixing with incompatible materials and to ensure proper disposal.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.
- Designated chemical waste containers (clearly labeled, compatible material, e.g., High-Density Polyethylene - HDPE).
- Sharps container (for contaminated needles, scalpels, etc.).
- Solid waste container (for contaminated gloves, paper towels, etc.).
- Liquid waste container (for solutions containing **lopromide-d3**).

Procedure:

- Solid Waste:
 - Place all non-sharp solid waste contaminated with **lopromide-d3**, such as gloves, absorbent paper, and empty vials, into a designated, leak-proof solid chemical waste container.
 - Ensure the container is clearly labeled with "**lopromide-d3** Waste" and any relevant hazard symbols.
- Liquid Waste:
 - Collect all liquid waste containing **lopromide-d3** in a designated, sealed, and compatible liquid chemical waste container.

- Do not mix with other incompatible chemical wastes.
- Clearly label the container with "**lopromide-d3** Waste," the approximate concentration, and any other solvents present.
- Sharps Waste:
 - Place all contaminated sharps, such as needles and Pasteur pipettes, directly into a designated puncture-resistant sharps container.
 - Do not recap, bend, or break needles.
 - Label the sharps container with "**lopromide-d3** Sharps Waste."

Decontamination of Labware and Surfaces

Objective: To effectively decontaminate laboratory equipment and surfaces that have come into contact with **lopromide-d3**.

Materials:

- Appropriate PPE.
- Absorbent pads or paper towels.
- Detergent solution.
- Deionized water.
- Designated waste containers.

Procedure:

- Initial Cleaning:
 - For glassware and equipment, rinse with a suitable solvent in which **lopromide-d3** is soluble (e.g., water, dimethyl sulfoxide).^{[3][4]} Collect this initial rinse as liquid **lopromide-d3** waste.

- For surfaces, wipe down with absorbent pads to remove any visible contamination. Dispose of the pads as solid **lopromide-d3** waste.
- Washing:
 - Wash the labware or surface thoroughly with a laboratory-grade detergent and water.
 - Rinse thoroughly with deionized water.
- Disposal of Cleaning Materials:
 - All contaminated cleaning materials (wipes, gloves, etc.) must be disposed of as solid **lopromide-d3** waste.

Final Disposal by Licensed Vendor

Objective: To ensure the final disposal of **lopromide-d3** waste is conducted in a compliant and environmentally responsible manner.

Procedure:

- Engage a Licensed Waste Disposal Vendor: All chemical waste, including that containing **lopromide-d3**, must be disposed of through a licensed hazardous waste disposal company.
- Proper Labeling and Documentation: Ensure all waste containers are accurately and securely labeled according to the vendor's and regulatory requirements. Complete all necessary waste manifest forms provided by the vendor.
- Scheduled Pickup: Arrange for a scheduled pickup of the waste from a designated satellite accumulation area. Do not transport hazardous waste across public roads yourself.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **lopromide-d3**, thereby protecting themselves, their colleagues, and the environment.

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- To cite this document: BenchChem. [Proper Disposal of Iopromide-d3: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564850#iopromide-d3-proper-disposal-procedures]

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